

ilmofosine phase I clinical trial dosing schedule

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Ilmofosine

CAS No.: 83519-04-4

Cat. No.: S603976

Get Quote

If Your Research Involves Ifosfamide

While details on **ilmofosine** are unavailable, the search yielded extensive data on **ifosfamide**, an alkylating agent used in chemotherapy. The tables below summarize the key dosing schedules and pharmacokinetic data from clinical studies on ifosfamide, which may serve as a useful reference for your work.

Table 1: Ifosfamide Dosing Schedules in Clinical Studies

Study Type / Indication	Dosage Schedule	Total Dose per Cycle	Administration Method	Concomitant Medications
FDA-Approved (Germ cell testicular cancer) [1] [2]	1.2 g/m ² /day for 5 consecutive days	6 g/m ²	Slow IV infusion (at least 30 minutes) [1] [2]	Mesna, extensive hydration (≥2L/day) [1] [2]
Soft Tissue Sarcoma (Single-agent, off-label) [3]	2000-3000 mg/m ² /day for 3-4 days	6-12 g/m ²	IV bolus over 3 hours [3]	Mesna [3]
Clinical Trial (Schedule Variation) [4]	3 g/m ² /day for 3 days	9 g/m ²	Continuous infusion or Short infusion (3 hours) [4]	Not Specified

Study Type / Indication	Dosage Schedule	Total Dose per Cycle	Administration Method	Concomitant Medications
Phase I Clinical Trial (Divided Dose) [5] [6]	1600-2400 mg/m ² /day for 3 days	4.8-7.2 g/m ²	Not Specified (Divided dose)	Not Specified

Table 2: Pharmacokinetic Parameters of Ifosfamide from Clinical Studies

Parameter	Divided-Dose Schedule (1.6-2.4 g/m ² /day for 3 days) [6]	High Single-Dose (5,000 mg/m ²) [6]	3-Day Schedule (3 g/m ² /day) - 3h vs. CI Infusion [4]
Plasma Half-life	6.9 hours	>14 hours	Equivalent between schedules
Decay Model	Monoexponential (one-compartment) [6]	Biexponential [6]	-
Key Finding	Increased metabolism from day 1 to day 2 [6]	-	Confirmed auto-induction of metabolism over 3 days; similar PK for active/toxic metabolites between CI and 3h infusion [4]

Experimental Protocol for Pharmacokinetic Studies

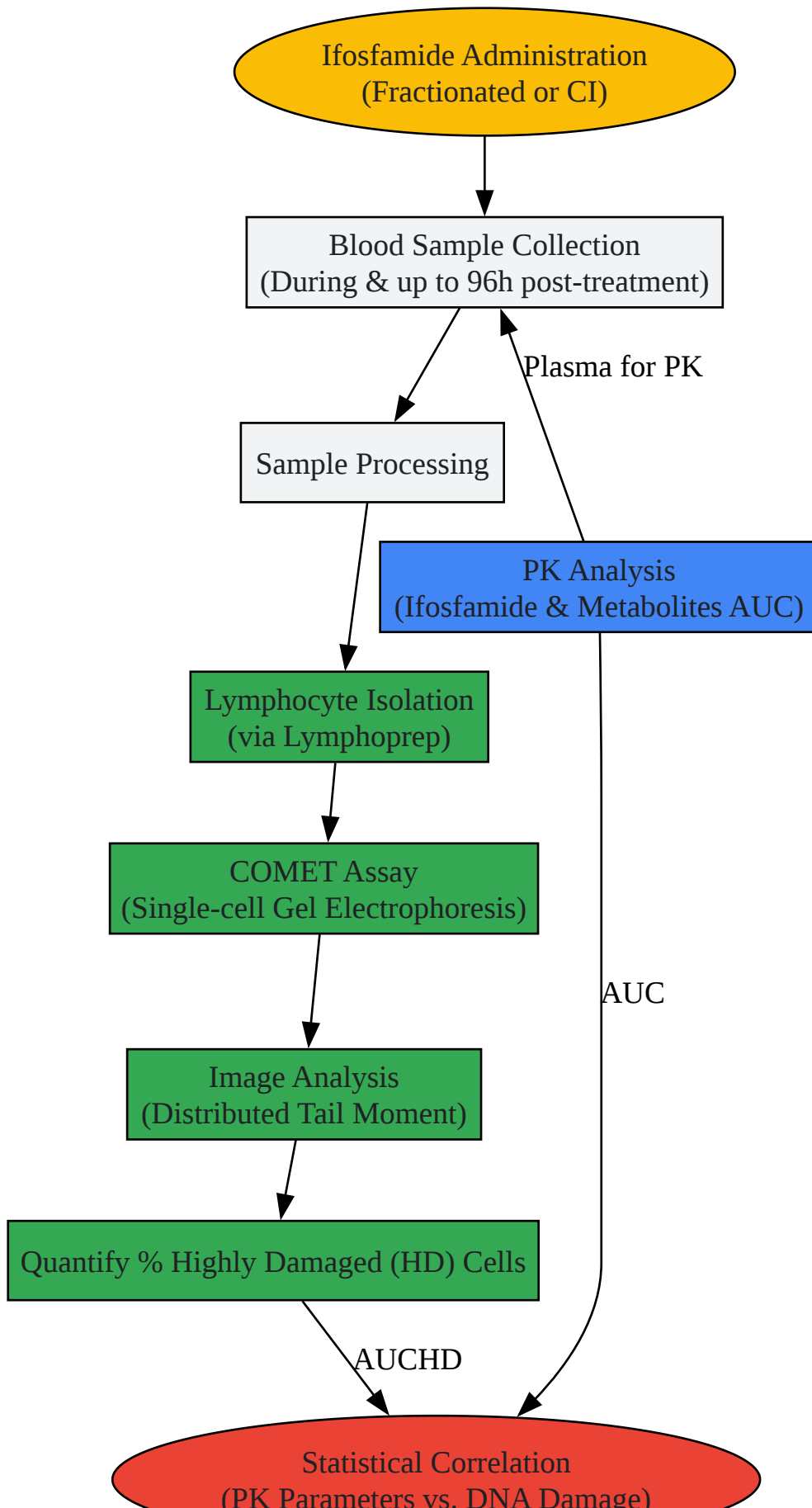
The methodology below is adapted from a clinical study that compared two administration schedules of ifosfamide [4]. This can serve as a template for designing similar trials.

- **1. Study Design:** A randomized, cross-over trial where patients receive ifosfamide on two consecutive cycles via two different schedules (e.g., continuous infusion vs. short 3-hour infusion) [4].
- **2. Dosage:** A total dose of 9 g/m² per cycle, administered as 3 g/m²/day for 3 days [4].
- **3. Blood Sampling:** Collect plasma samples at predefined intervals. For a 3-hour infusion, this includes pre-dose, during infusion (e.g., 1.5 hours), at the end of infusion (3 hours), and post-infusion (e.g., 0.5, 1, 2, 4, 6, 12, 24 hours). Repeat for each treatment day [7].

- **4. Sample Analysis:** Isolate plasma via centrifugation and store frozen at -20°C until analysis. Concentrations of ifosfamide and its metabolites (e.g., 4-hydroxy-ifosfamide, 2- and 3-dechloroethyl-ifosfamide) can be determined using validated analytical methods like high-performance thin-layer chromatography (HPTLC) or others [4] [7].
- **5. Data Analysis:** Use non-compartmental methods to estimate pharmacokinetic parameters. Calculate the Area Under the Curve (AUC) using the linear trapezoidal rule [7].

DNA Damage Assessment Workflow

A study on ifosfamide in pediatric patients used the COMET assay to quantify DNA damage in peripheral blood lymphocytes (PBLs), correlating it with pharmacokinetic data [7]. The workflow is as follows:



Click to download full resolution via product page

The study found that **fractionated dosing caused a greater degree of DNA damage** compared to continuous infusion, and there was a good correlation between the AUC of ifosfamide and the cumulative percentage of cells with DNA damage in the fractionated dosing group [7].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Ifosfamide - StatPearls - NCBI Bookshelf - NIH [[ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
2. Ifosfamide: Package Insert / Prescribing Information [[drugs.com](https://www.drugs.com)]
3. Soft Tissue Sarcoma Treatment Protocols [emedicine.medscape.com]
4. Variations in schedules of ifosfamide administration [pubmed.ncbi.nlm.nih.gov]
5. of a 3-day divided Phase of ifosfamide... I clinical trial dose schedule [pubmed.ncbi.nlm.nih.gov]
6. Pharmacokinetics of divided-dose ifosfamide [pubmed.ncbi.nlm.nih.gov]
7. Pharmacokinetics and metabolism of ifosfamide in relation ... [[nature.com](https://www.nature.com)]

To cite this document: Smolecule. [ilmofosine phase I clinical trial dosing schedule]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b603976#ilmofosine-phase-i-clinical-trial-dosing-schedule>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com